

# An In-depth Technical Guide to Phosphoryl Fluoride (POF<sub>3</sub>)

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## Compound of Interest

Compound Name: *Phosphoryl fluoride*

Cat. No.: *B078662*

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## Introduction

**Phosphoryl fluoride** (POF<sub>3</sub>), also known as phosphorus oxyfluoride, is a colorless, pungent gas with the chemical formula POF<sub>3</sub>.<sup>[1]</sup> It is a tetrahedral molecule with phosphorus as the central atom.<sup>[2]</sup> As a member of the phosphorus oxyhalide family, it exhibits unique chemical properties, bridging the characteristics of acid halides and fluoride donors.<sup>[2]</sup> Its high reactivity and toxicity necessitate careful handling.<sup>[2]</sup><sup>[3]</sup> **Phosphoryl fluoride** serves as a precursor in the synthesis of fluorophosphoric acids and finds applications in various chemical syntheses.<sup>[1]</sup><sup>[2]</sup>

## Physical Properties of Phosphoryl Fluoride

The key physical properties of **phosphoryl fluoride** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	POF <sub>3</sub> <a href="#">[1]</a>
Molar Mass	103.9684 g/mol <a href="#">[1]</a>
Appearance	Colorless gas <a href="#">[1]</a>
Boiling Point	-39.7 °C (233.5 K) <a href="#">[1]</a>
Triple Point	-96.4 °C <a href="#">[2]</a>
Critical Temperature	73 °C <a href="#">[2]</a>
Critical Pressure	4.25 bar <a href="#">[2]</a>
Dipole Moment	1.76 D <a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Reacts with water, alcohol, and acid. Soluble in diethyl ether and hydrocarbons. <a href="#">[1]</a>

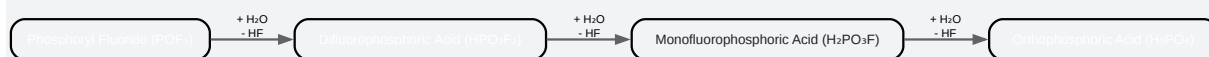
## Chemical Properties and Reactivity

### Molecular Structure and Bonding

**Phosphoryl fluoride** has a tetrahedral molecular geometry, with the central phosphorus atom bonded to one oxygen atom and three fluorine atoms.[\[2\]](#) The P-O bond is a double bond with significant ionic character, which contributes to its high reactivity.[\[2\]](#)

### Hydrolysis

**Phosphoryl fluoride** hydrolyzes rapidly in water.[\[2\]](#) The hydrolysis proceeds in a stepwise manner, first forming difluorophosphoric acid (HPO<sub>2</sub>F<sub>2</sub>), then monofluorophosphoric acid (H<sub>2</sub>PO<sub>3</sub>F), and finally orthophosphoric acid (H<sub>3</sub>PO<sub>4</sub>).[\[1\]](#)

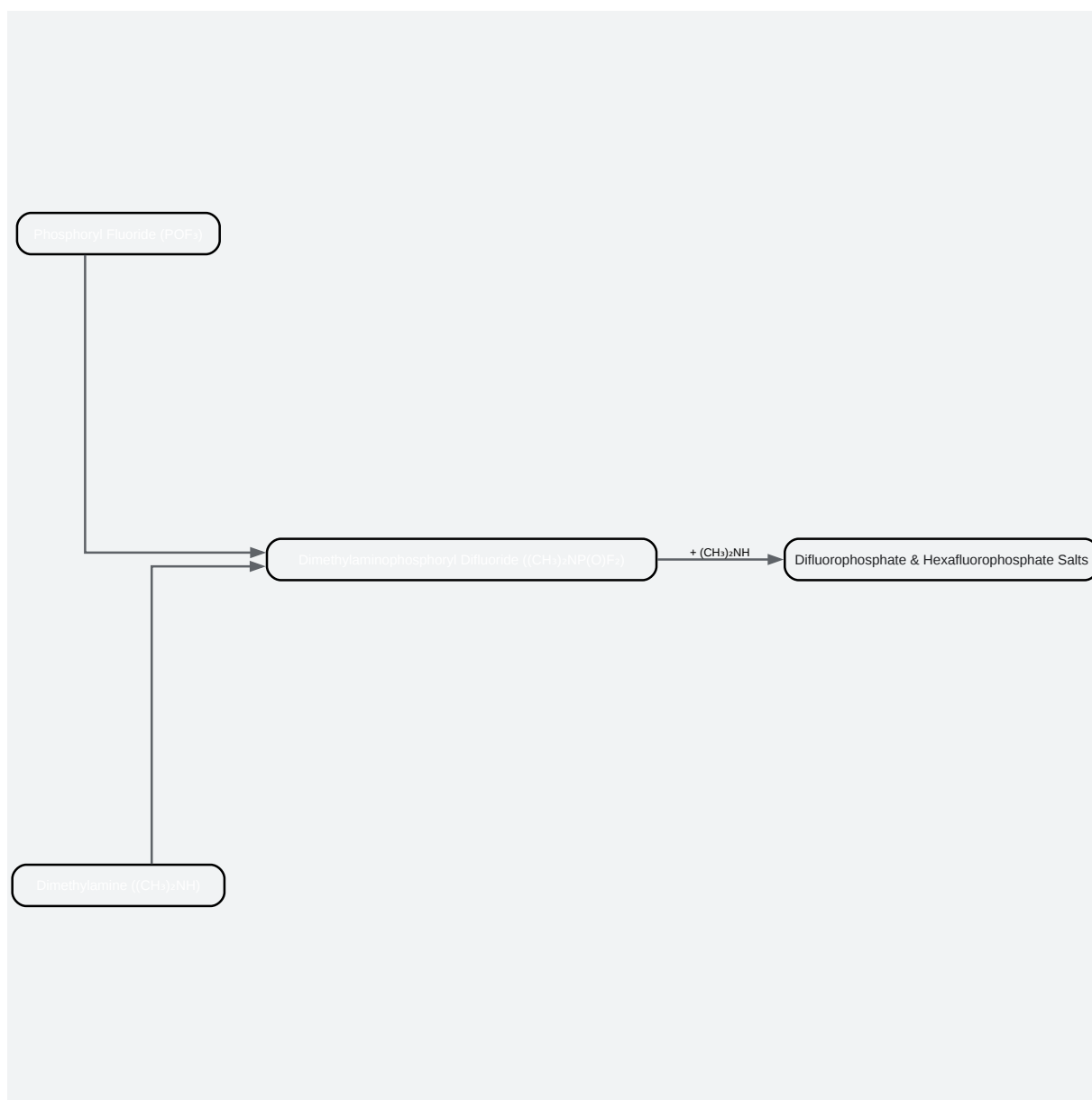


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**Figure 1:** Stepwise hydrolysis of **phosphoryl fluoride**.

## Reactions with Amines

**Phosphoryl fluoride** reacts with amines. For instance, its reaction with dimethylamine produces dimethylaminophosphoryl difluoride, along with dimethylammonium salts of difluorophosphate and hexafluorophosphate.[1][4]



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**Figure 2:** Reaction of **phosphoryl fluoride** with dimethylamine.

## Lewis Acidity

**Phosphoryl fluoride** acts as a weak Lewis acid, with the phosphorus atom being the acidic center.<sup>[2]</sup> It can form adducts with strong Lewis bases like amines and ethers, although these complexes are often unstable and prone to hydrolysis.<sup>[2]</sup>

## Spectroscopic Characterization

The structure and properties of **phosphoryl fluoride** have been investigated using various spectroscopic techniques.

- **Raman Spectroscopy:** Raman spectra of **phosphoryl fluoride** have been used to study its vibrational modes. An extra line observed in the spectra of neat and matrix-isolated  $\text{POF}_3$  suggests intermolecular interactions in the solid state.<sup>[5]</sup>
- **X-ray Diffraction:** Single-crystal X-ray diffraction has been employed to determine the crystal structure of **phosphoryl fluoride**. It crystallizes in the trigonal space group  $P3m1$ , and the structure reveals zigzag chains formed by intermolecular P-O contacts.<sup>[5]</sup>
- **NMR Spectroscopy:** While specific spectral data is not detailed in the provided context,  $^{19}\text{F}$  and  $^{31}\text{P}$  NMR spectroscopy are principal techniques for characterizing fluorine- and phosphorus-containing compounds, respectively. These methods would be crucial for analyzing the structure and purity of **phosphoryl fluoride** and its reaction products.<sup>[6][7]</sup>

## Experimental Protocols

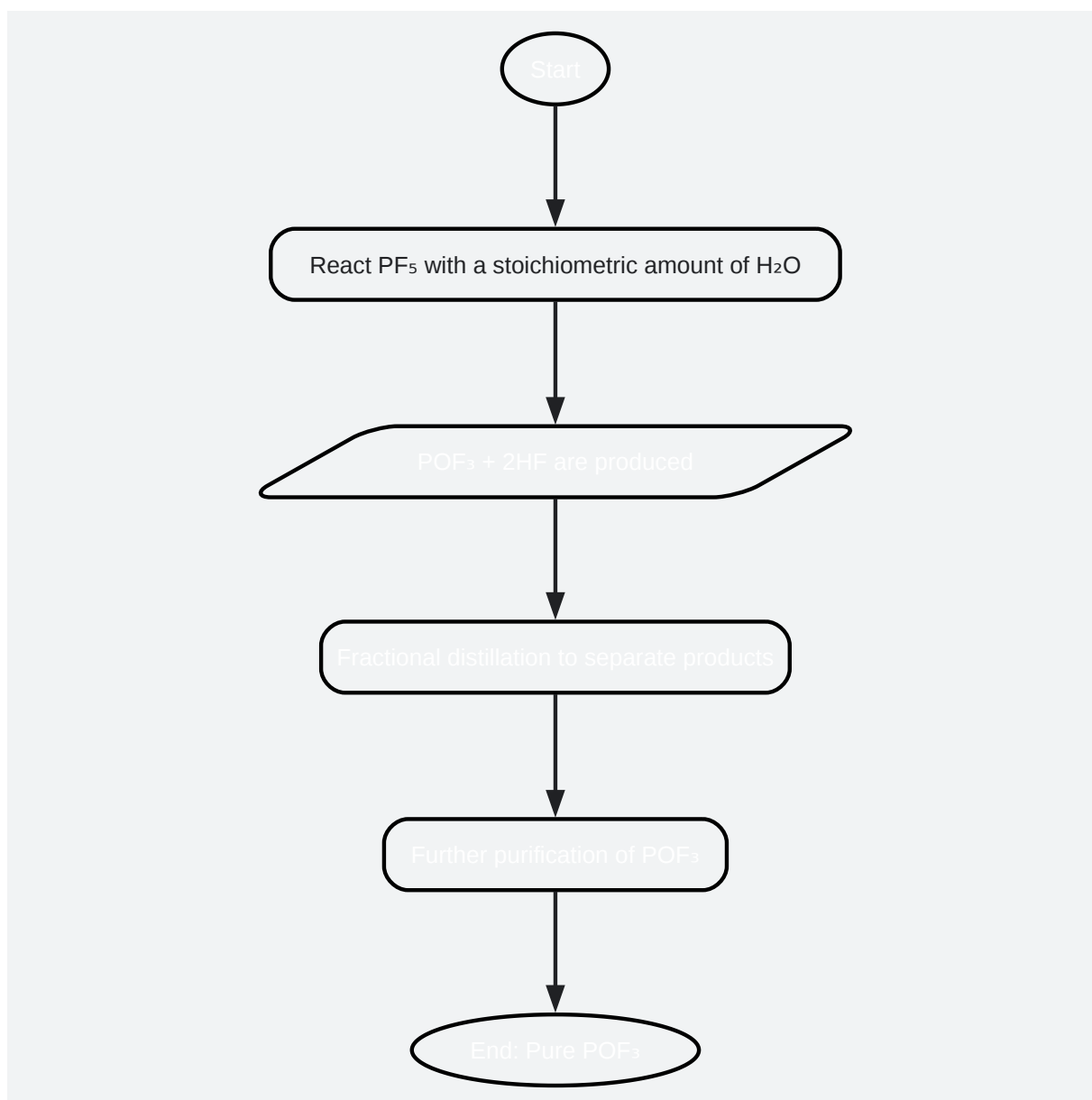
### Synthesis of Phosphoryl Fluoride

A common method for the preparation of **phosphoryl fluoride** is the partial hydrolysis of phosphorus pentafluoride ( $\text{PF}_5$ ).<sup>[1]</sup>

General Methodology:

- Phosphorus pentafluoride gas is carefully reacted with a controlled amount of water.
- The reaction produces **phosphoryl fluoride** and hydrogen fluoride as a byproduct.

- The resulting gases are then separated and purified, typically by fractional distillation, to isolate the **phosphoryl fluoride**.



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**Figure 3:** General workflow for the synthesis of **phosphoryl fluoride**.

## Safe Handling and Storage

**Phosphoryl fluoride** is a toxic and corrosive gas that can form hydrofluoric acid upon contact with moisture.<sup>[1][3]</sup> Therefore, stringent safety precautions are necessary.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves, safety goggles, a face shield, and a lab coat.<sup>[8][9]</sup> In case of potential exposure to the gas, a self-contained breathing apparatus should be used.<sup>[9]</sup>
- **Ventilation:** All work with **phosphoryl fluoride** should be conducted in a well-ventilated fume hood.<sup>[8]</sup>
- **Handling:** Avoid contact with skin, eyes, and clothing.<sup>[10]</sup> Prevent inhalation of the gas.<sup>[8]</sup>
- **Storage:** Store in a cool, dry, well-ventilated area in tightly sealed containers.<sup>[8][11]</sup> Protect from moisture.<sup>[8]</sup>
- **First Aid:**
  - **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration and consult a physician.<sup>[9]</sup>
  - **Skin Contact:** Immediately wash off with soap and plenty of water and consult a physician.<sup>[9]</sup>
  - **Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.<sup>[9]</sup>
  - **Ingestion:** Do not induce vomiting. Rinse mouth with water and consult a physician.<sup>[9]</sup>

## Conclusion

**Phosphoryl fluoride** is a highly reactive and versatile inorganic compound. Its distinct physical and chemical properties, particularly its susceptibility to hydrolysis and its reactions with nucleophiles, make it a valuable reagent in specialized synthetic applications. A thorough understanding of its properties and adherence to strict safety protocols are essential for its use in research and development.

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